

Performance of Tetraphenyltin in Diverse Solvent Systems: A Comparative Guide

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Compound of Interest

Compound Name: Tetraphenyltin

Cat. No.: B1683108

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This guide provides a comprehensive comparison of the performance of **tetraphenyltin** in various solvent systems, offering insights into its solubility, stability, and reactivity. This document is intended to assist researchers in selecting the optimal solvent for reactions and applications involving this versatile organotin compound. Experimental data has been compiled and presented to support the objective comparison with alternative reagents.

Solubility Profile

Tetraphenyltin, a white crystalline solid, exhibits selective solubility in organic solvents. It is generally insoluble in water and polar protic solvents.^{[1][2]} Its solubility is significantly higher in hot aromatic solvents compared to other non-polar and polar aprotic solvents.

Table 1: Solubility of **Tetraphenyltin** in Various Solvents

Solvent	Molar Volume (cm ³ /mol)	Solubility Parameter (cal/cm ³) ^{1/2}	Mole Fraction Solubility (x ₂) at 25°C
Carbon Tetrachloride	97.1	8.6	0.0019
Benzene	89.4	9.2	0.0049
Toluene	106.8	8.9	0.0042
p-Xylene	123.9	8.8	0.0038
Chloroform	80.7	9.3	Data not available

Data extracted from studies based on Hildebrand's regular solution theory.

The solubility of **tetraphenyltin** in non-polar solvents can be rationalized using Hildebrand's regular solution theory. The theory predicts that solubility is maximized when the solubility parameters of the solute and solvent are closely matched. The large molar volume of **tetraphenyltin** also influences its solubility, often requiring the inclusion of a Flory-Huggins term in the saturation solubility equation for accurate prediction.

Stability and Reactivity

Tetraphenyltin is a stable compound under normal conditions but is incompatible with strong acids and strong oxidizing agents.[1][2] Its stability in different solvent systems can influence reaction outcomes.

Reactivity with Electrophiles:

The reactivity of **tetraphenyltin** with electrophiles, such as iodine, is solvent-dependent. The reaction of tin compounds with iodine is a well-established process. The rate of this reaction can be influenced by the solvent's polarity and its ability to stabilize the transition state. While specific kinetic data for the thermal decomposition of **tetraphenyltin** in various solvents is not readily available in the literature, the general principle of solvent effects on reaction rates applies. For instance, the reaction between tin and iodine proceeds readily in solvents like carbon disulfide and dichloromethane.[3]

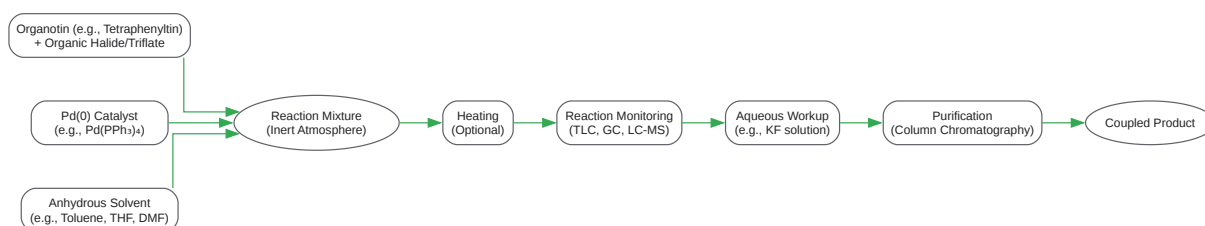
Performance in Cross-Coupling Reactions

Tetraphenyltin is a widely used reagent in palladium-catalyzed cross-coupling reactions, most notably the Stille reaction. It serves as a source of phenyl groups for the formation of carbon-carbon bonds.

Stille Cross-Coupling Reaction

The Stille reaction is a versatile method for the synthesis of complex organic molecules. The general scheme involves the reaction of an organostannane with an organic halide or triflate, catalyzed by a palladium complex.

Workflow for a Typical Stille Coupling Reaction:



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References

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